

# 4-Chloro-2-fluorobenzoyl chloride IUPAC name and synonyms

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## Compound of Interest

Compound Name: *4-Chloro-2-fluorobenzoyl chloride*

Cat. No.: *B1303791*

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## 4-Chloro-2-fluorobenzoyl Chloride: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **4-Chloro-2-fluorobenzoyl chloride**, a halogenated aromatic acyl chloride of significant interest in organic synthesis and medicinal chemistry. This document outlines its fundamental chemical properties, provides a detailed experimental protocol for its synthesis, and illustrates the synthetic pathway.

## Core Chemical Data

The fundamental properties of **4-Chloro-2-fluorobenzoyl chloride** are summarized below, providing a ready reference for experimental design and safety considerations.

Property	Value
IUPAC Name	4-chloro-2-fluorobenzoyl chloride[1]
Synonyms	Benzoyl chloride, 4-chloro-2-fluoro-[1]
CAS Number	394-39-8[1][2][3]
Molecular Formula	C <sub>7</sub> H <sub>3</sub> Cl <sub>2</sub> FO[1][3]
Molecular Weight	193.00 g/mol [1][3]
Purity	≥ 95%
Appearance	Liquid

## Synthesis of 4-Chloro-2-fluorobenzoyl Chloride

The synthesis of **4-Chloro-2-fluorobenzoyl chloride** can be achieved through a two-step process starting from 4-chloro-2-fluorotoluene. The first step involves a free-radical chlorination of the methyl group to form 4-chloro-2-fluoro-1-(trichloromethyl)benzene, which is then hydrolyzed to the corresponding acyl chloride.

## Experimental Protocol

### Step 1: Synthesis of 4-chloro-2-fluoro-1-(trichloromethyl)benzene

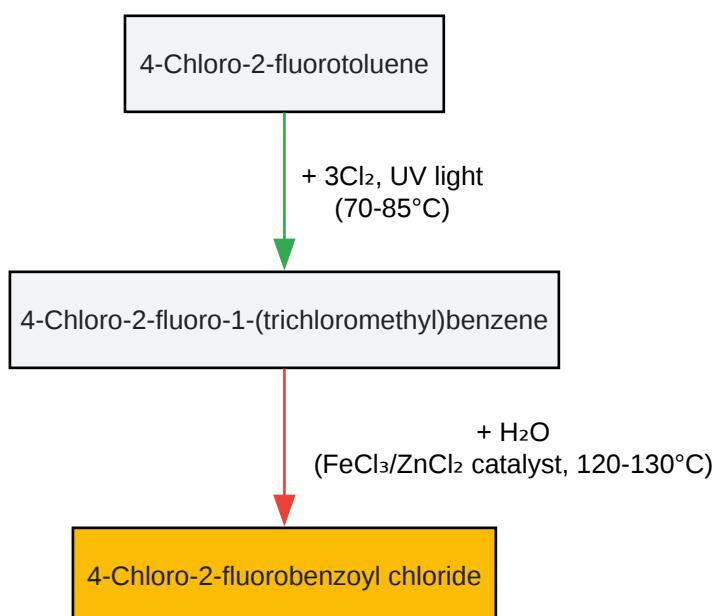
- Reaction Setup: In a 500 mL three-necked flask equipped with a mechanical stirrer, a reflux condenser, and a gas inlet tube, add 144.5 g (1.0 mol) of 4-chloro-2-fluorotoluene.
- Initiation: Heat the flask to 70-85°C. Under ultraviolet (UV) lamp irradiation, introduce chlorine gas (Cl<sub>2</sub>) into the reaction mixture. The reaction is exothermic and should be monitored to maintain the temperature within the specified range.
- Reaction Monitoring: The progress of the chlorination is monitored by gas chromatography (GC) until the starting material is consumed.
- Work-up: Once the reaction is complete, cool the mixture to room temperature to obtain the intermediate, 4-chloro-2-fluoro-1-(trichloromethyl)benzene.

### Step 2: Hydrolysis to **4-Chloro-2-fluorobenzoyl chloride**

- Reaction Setup: To the flask containing the crude 4-chloro-2-fluoro-1-(trichloromethyl)benzene, add a composite catalyst of ferric trichloride ( $\text{FeCl}_3$ ) and zinc chloride ( $\text{ZnCl}_2$ ) (1:1 molar ratio).
- Hydrolysis: Heat the mixture to 120-130°C and slowly add a controlled amount of water. The hydrolysis progress is monitored by GC.
- Purification: Upon completion of the hydrolysis, the desired product, **4-Chloro-2-fluorobenzoyl chloride**, is isolated by fractional distillation under reduced pressure.

## Synthetic Pathway

The following diagram illustrates the two-step synthesis of **4-Chloro-2-fluorobenzoyl chloride** from 4-chloro-2-fluorotoluene.



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Caption: Synthesis of **4-Chloro-2-fluorobenzoyl chloride**.

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## References

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- 3. scbt.com [scbt.com]
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